

Standardarbeitsanweisung (SOP) für den Umgang mit Magnesiumcitrat-Nonahydrat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium citrate nonahydrate

Cat. No.: B1146017

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument beschreibt die Standardverfahren für den sicheren Umgang, die Lagerung, Verwendung und Entsorgung von Magnesiumcitrat-Nonahydrat im Laborkontext. Es soll die Sicherheit des Personals gewährleisten und die Integrität von Forschungsexperimenten sicherstellen.

Allgemeine Informationen und Eigenschaften

Magnesiumcitrat-Nonahydrat ($\text{Mg}_3(\text{C}_6\text{H}_5\text{O}_7)_2 \cdot 9\text{H}_2\text{O}$) ist das hydratisierte Magnesiumsalz der Zitronensäure. Es wird in der Forschung häufig als Magnesiumquelle in Zellkulturmedien, als Bestandteil von Puffern und in biochemischen Assays verwendet.^[1] Aufgrund seiner hygroskopischen Natur ist eine sorgfältige Handhabung erforderlich, um die Aufnahme von Feuchtigkeit zu vermeiden.^[2]

Tabelle 1: Physikalische und chemische Eigenschaften

Eigenschaft	Wert	Referenz
Summenformel	$C_{12}H_{10}Mg_3O_{14} \cdot 9H_2O$	[1]
Molekulargewicht	613,25 g/mol	[3][4]
Aussehen	Weißes, kristallines Pulver	[1][5]
Löslichkeit in Wasser	16 g/l bei 25 °C	[6]
pH-Wert (5 %ige Lösung)	5,0 - 9,0	[5][6]
Schmelzpunkt	Zersetzt sich ab 200 °C	[6]

Sicherheit und Gefahrenabwehr

Obwohl Magnesiumcitrat-Nonahydrat nicht als gefährlicher Stoff eingestuft ist, sollten grundlegende Sicherheitsvorkehrungen getroffen werden.[6]

2.1 Mögliche Gefahren

- Augenkontakt: Kann schwere Augenreizungen verursachen.[3][7]
- Hautkontakt: Kann Hautreizungen verursachen.[3][7]
- Einatmen: Das Einatmen von Staub kann die Atemwege reizen.[3][7]

2.2 Persönliche Schutzausrüstung (PSA) Die empfohlene persönliche Schutzausrüstung ist für den Umgang mit der Chemikalie unerlässlich.

Tabelle 2: Erforderliche Persönliche Schutzausrüstung (PSA)

PSA-Typ	Spezifikation	Zweck
Augenschutz	Schutzbrille mit Seitenschutz	Schutz vor Staub und Spritzern.[7]
Handschutz	Nitril- oder Latexhandschuhe	Vermeidung von Hautkontakt. [6][7]
Atemschutz	Staubmaske (z. B. P1-Filter)	Erforderlich bei Staubentwicklung.[6]
Schutzkleidung	Laborkittel	Schutz der Kleidung und Haut. [7]

2.3 Erste-Hilfe-Maßnahmen

- Nach Augenkontakt: Einige Minuten lang behutsam mit Wasser spülen.[6][7] Bei anhaltender Reizung einen Arzt aufsuchen.
- Nach Hautkontakt: Mit Wasser und Seife waschen.[6][7]
- Nach Einatmen: Die betroffene Person an die frische Luft bringen.[7][8]
- Nach Verschlucken: Mund ausspülen und bei Unwohlsein einen Arzt rufen.[6]

Handhabung und Lagerung

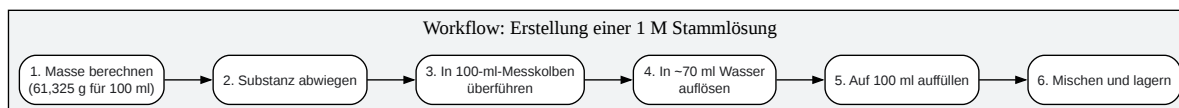
- Handhabung: Staubentwicklung vermeiden und in einem gut belüfteten Bereich arbeiten.[2][7][9] Nach Gebrauch Hände gründlich waschen.[2]
- Lagerung: An einem kühlen, trockenen Ort in einem dicht verschlossenen Behälter lagern.[5][7] Vor Feuchtigkeit schützen.[2][6] Von starken Oxidationsmitteln fernhalten.[8][9]

Experimentelle Protokolle

4.1 Erstellung einer 1 M Stammlösung Dieses Protokoll beschreibt die Herstellung einer 1-molaren wässrigen Stammlösung.

Methodik:

- Massenberechnung: Zur Herstellung von 100 ml einer 1-M-Lösung wird die benötigte Masse wie folgt berechnet:
 - $\text{Masse (g)} = \text{Molarität (mol/L)} \times \text{Volumen (L)} \times \text{Molmasse (g/mol)}$
 - $\text{Masse (g)} = 1 \text{ mol/L} \times 0,1 \text{ L} \times 613,25 \text{ g/mol} = 61,325 \text{ g}$
- Abwiegen: 61,325 g Magnesiumcitrat-Nonahydrat präzise abwiegen.
- Auflösen: Die abgewogene Substanz in einen 100-ml-Messkolben überführen. Etwa 70 ml deionisiertes Wasser hinzufügen und schwenken, bis sich das Pulver vollständig aufgelöst hat.
- Auffüllen: Den Messkolben mit deionisiertem Wasser bis zur 100-ml-Marke auffüllen.
- Mischen und Lagern: Den Kolben verschließen und mehrmals schwenken, um eine homogene Lösung zu gewährleisten. Die Lösung bei 2-8 °C lagern.



[Click to download full resolution via product page](#)

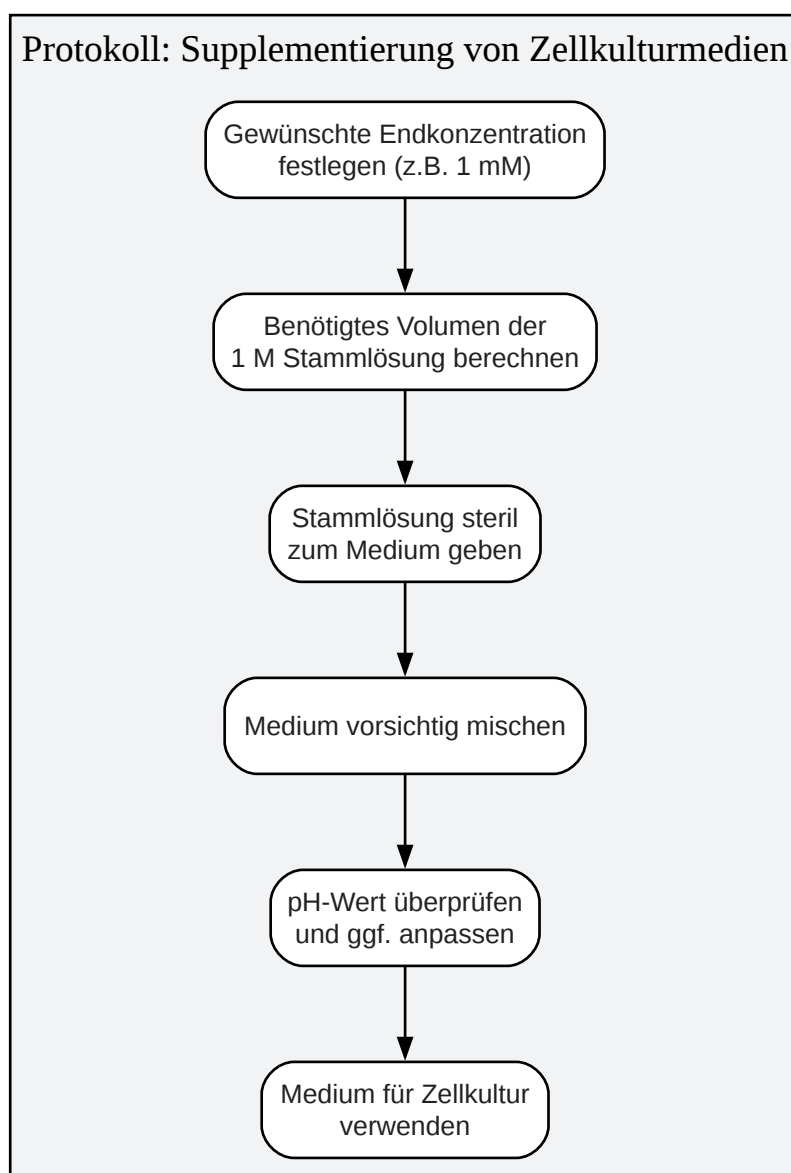
Bildunterschrift: Arbeitsschritte zur Herstellung der Stammlösung.

4.2 Verwendung als Supplement in Zellkulturmedien Magnesium ist ein essenzielles Ion für das Zellwachstum. Dieses Protokoll beschreibt die Supplementierung von Zellkulturmedien.

Methodik:

- Endkonzentration festlegen: Die gewünschte Endkonzentration von Magnesium im Medium festlegen (z. B. 1 mM).

- Volumenberechnung: Das benötigte Volumen der 1-M-Stammlösung mit der Formel $M_1V_1 = M_2V_2$ berechnen.
- Sterile Zugabe: Unter einer sterilen Werkbank das berechnete Volumen der sterilfiltrierten Stammlösung zum Zellkulturmedium geben.
- Mischen: Das Medium vorsichtig schwenken, um eine gleichmäßige Verteilung zu gewährleisten.
- pH-Kontrolle: Den pH-Wert des supplementierten Mediums überprüfen und bei Bedarf anpassen.

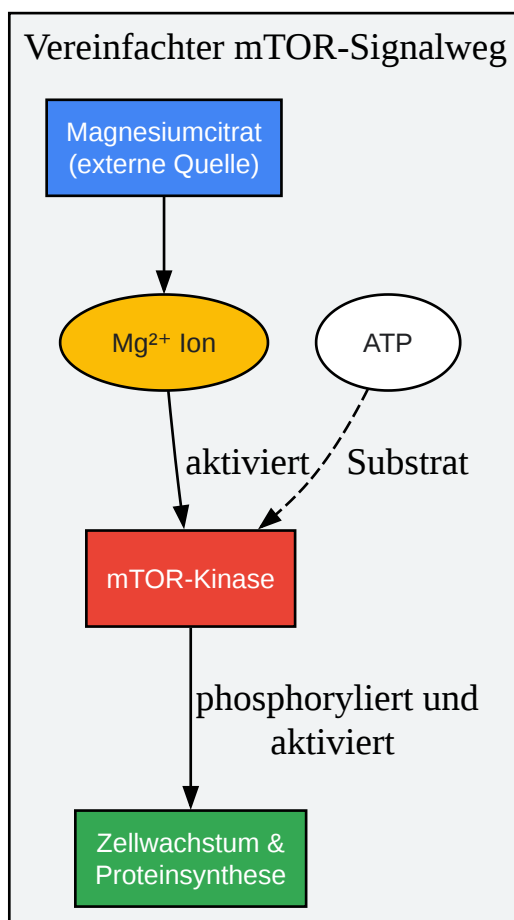


[Click to download full resolution via product page](#)

Bildunterschrift: Protokoll zur Supplementierung von Medien.

Rolle in Signalwegen

Magnesiumionen (Mg^{2+}) sind entscheidende Kofaktoren für zahlreiche Enzyme, insbesondere für Kinasen, die ATP als Substrat verwenden. In der Arzneimittelentwicklung ist das Verständnis dieser Rolle von Bedeutung, da Signalwege wie der PI3K/Akt/mTOR-Pfad, der für das Zellwachstum und die Proliferation entscheidend ist, von Mg^{2+} abhängig sind.[10] Eine unzureichende Magnesiumkonzentration kann die Aktivität dieser Signalwege beeinträchtigen. [11][12]



[Click to download full resolution via product page](#)

Bildunterschrift: Rolle von Mg^{2+} bei der mTOR-Aktivierung.

Entsorgung

Abfälle müssen gemäß den lokalen und nationalen Umweltvorschriften entsorgt werden.[2][8]
Verschüttetes Material mechanisch aufnehmen und in einem geeigneten, verschlossenen Behälter zur Entsorgung sammeln.[2][6] Nicht in die Kanalisation oder die Umwelt gelangen lassen.[6][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. lobachemie.com [lobachemie.com]
- 3. Magnesium citrate nonahydrate | C₁₂H₂₈Mg₃O₂₃ | CID 53249332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. img8.21food.cn [img8.21food.cn]
- 6. carlroth.com [carlroth.com]
- 7. store.sangon.com [store.sangon.com]
- 8. wbcil.com [wbcil.com]
- 9. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 10. consensus.app [consensus.app]
- 11. mdpi.com [mdpi.com]
- 12. Participation of Magnesium in the Secretion and Signaling Pathways of Insulin: an Updated Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Standardarbeitsanweisung (SOP) für den Umgang mit Magnesiumcitrat-Nonahydrat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146017#standard-operating-procedure-for-handling-magnesium-citrate-nonahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com